

# Health and safety information for 2-Acetyl-1-methylpyrrole

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## Compound of Interest

Compound Name: 2-Acetyl-1-methylpyrrole

Cat. No.: B1200348

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## An In-depth Technical Guide to the Health and Safety of 2-Acetyl-1-methylpyrrole

This guide provides comprehensive health and safety information for **2-Acetyl-1-methylpyrrole** (CAS No. 932-16-1), tailored for researchers, scientists, and professionals in drug development. It covers hazard identification, handling procedures, safety measures, and toxicological data, presented in a structured format for clarity and ease of use.

## Chemical Identification

- IUPAC Name: 1-(1-methylpyrrol-2-yl)ethanone[1]
- Synonyms: 1-Methyl-2-acetylpyrrole, Ethanone, 1-(1-methyl-1H-pyrrol-2-yl)-[1]
- Molecular Formula: C<sub>7</sub>H<sub>9</sub>NO[1][2][3]
- Molecular Weight: 123.15 g/mol [1][4]
- CAS Number: 932-16-1[2][3][4][5]
- EC Number: 213-247-6[2][4]

## Hazard Identification

The classification of **2-Acetyl-1-methylpyrrole** presents some ambiguity across different sources. While many suppliers do not classify the substance as hazardous according to GHS

criteria, some notifications include hazard statements.

According to aggregated data from notifications to the ECHA C&L Inventory, 97.8% of reports (89 out of 91) indicate that this chemical does not meet GHS hazard criteria.<sup>[1]</sup> However, other sources suggest it is an irritant. It is prudent to handle the substance with care, assuming potential for irritation. One safety data sheet advises avoiding contact with skin and eyes.<sup>[6]</sup>

#### GHS Classification Summary

| Classification | Source                              | Notes   |
|----------------|-------------------------------------|---|
| Not Classified | PubChem (Aggregated ECHA data)      | Based on 89 of 91 company notifications. <sup>[1]</sup>                   |
| Irritant       | TCI Chemicals (for 2-Acetylpyrrole) | Irritating to skin, eyes, and the respiratory system.                     |
| Warning Signal | Guidechem                           | Lists "Warning" as the signal word without further detail. <sup>[7]</sup> |

Note: The information for "Irritant" is for the closely related compound 2-Acetylpyrrole and should be considered as a potential hazard for **2-Acetyl-1-methylpyrrole** until more specific data is available.

#### Recommended Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling.<sup>[8]</sup> Wear protective gloves, clothing, and eye/face protection.<sup>[5][8]</sup> Avoid breathing vapors or mist.<sup>[8]</sup>
- Storage: Store in a cool, dry, well-ventilated place.<sup>[9]</sup> Keep the container tightly closed.<sup>[8]</sup>

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-Acetyl-1-methylpyrrole**.

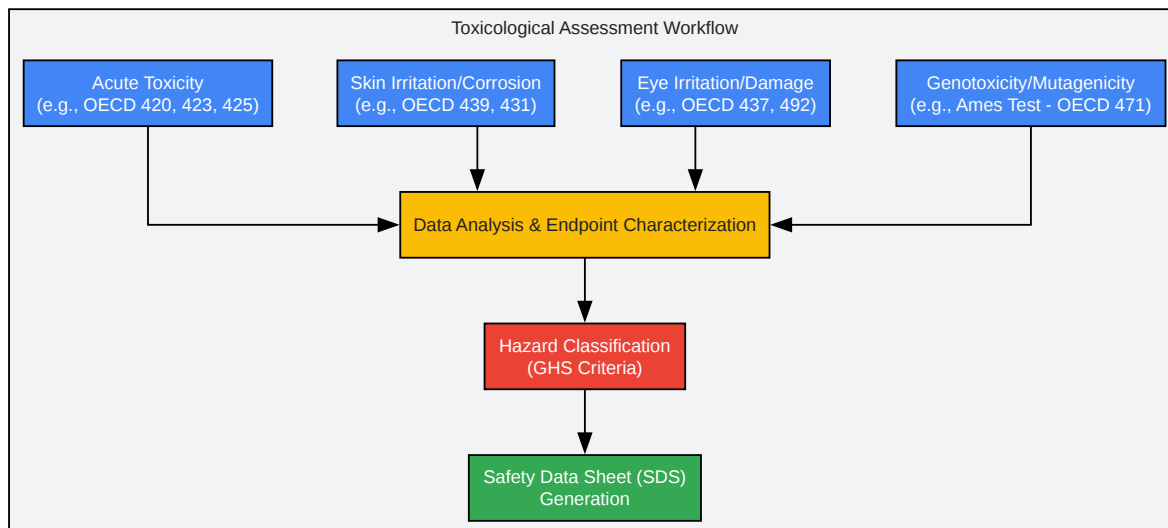
| Property         | Value  | Source(s) |
|------------------|--|-----------|
| Appearance       | Colorless to light yellow/brown/orange clear liquid. | [3][5][7] |
| Odor             | Earthy, nutty aroma.                                 | [1][3][4] |
| Boiling Point    | 200-202 °C at 760 mmHg.                              | [2][4][5] |
| Density          | 1.04 g/mL at 25 °C.                                  | [2][4]    |
| Specific Gravity | 1.037 - 1.042 at 25 °C.                              | [5]       |
| Refractive Index | n <sub>20/D</sub> 1.539 - 1.545.                     | [4][5]    |
| Flash Point      | 68 °C (154.4 - 155 °F) - Closed Cup.                 | [4][5]    |
| Stability        | Stable under normal temperatures and pressures.      | [7]       |
| Solubility       | Soluble in ethanol.                                  | [7]       |

## Experimental Protocols & Toxicological Information

Detailed experimental protocols for the toxicological assessment of **2-Acetyl-1-methylpyrrole** are not readily available in public-domain literature. The data presented in Safety Data Sheets (SDS) are summaries of results from standardized tests. Generally, these assessments follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

### General Toxicological Assessment Workflow

The diagram below illustrates a generalized workflow for assessing the key toxicological endpoints of a chemical substance like **2-Acetyl-1-methylpyrrole**.



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Caption: Generalized workflow for chemical toxicology assessment.

#### Summary of Toxicological Data:

- Acute Toxicity: The toxicological properties have not been fully investigated.[8] For the related compound 2-Acetylpyrrole, it is considered harmful if ingested or inhaled, with severe overexposure potentially causing injury or death.
- Skin Irritation: May cause skin irritation.[8]
- Eye Irritation: May cause eye irritation.[8]
- Respiratory Irritation: May cause respiratory irritation.[8]
- Genotoxicity: No specific data available for **2-Acetyl-1-methylpyrrole**.
- ADI (Acceptable Daily Intake): The Joint FAO/WHO Expert Committee on Food Additives (JECFA) determined "No safety concern at current levels of intake when used as a flavouring agent".[1]

## Handling, Storage, and Personal Protection

Proper handling and storage are critical to ensure safety.

Handling:

- Handle in accordance with good industrial hygiene and safety practices.[8][10]
- Use in a well-ventilated area or under a fume hood.[8]
- Avoid contact with skin, eyes, and clothing.[6][9]
- Avoid breathing vapors or mists.[8]
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[11]

Storage:

- Store in a cool, dry, and well-ventilated area.[9][12]
- Keep container tightly sealed.[7][8]
- Store separately from strong oxidizing agents and food chemicals.[12]
- Recommended storage temperature can be ambient or refrigerated (2-8 °C).[3][7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[4]
- Skin Protection: Wear chemical-resistant gloves and a lab coat or other protective clothing.  
[4][8][9]
- Respiratory Protection: If ventilation is inadequate, use a MSHA/NIOSH-approved respirator.

## First-Aid and Emergency Procedures

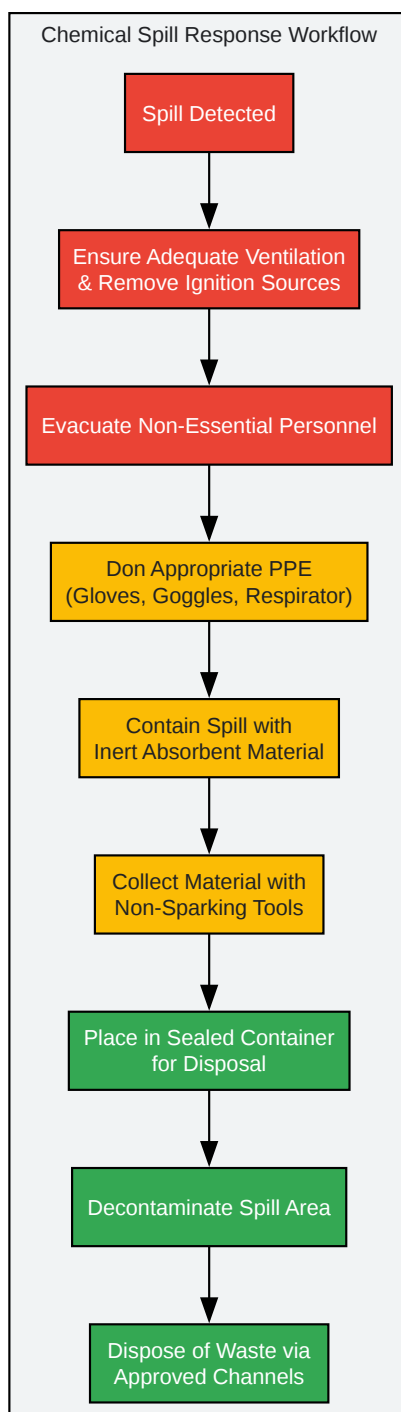
First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[8] Seek medical attention if irritation persists.[8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[8] Get medical attention if irritation occurs.[8]
- Inhalation: Move the victim to fresh air.[8][13] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[8] Seek medical attention.[8]
- Ingestion: Clean mouth with water.[8] Do not induce vomiting.[13] Seek immediate medical attention.[8]

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, fog, or alcohol-resistant foam.[13]
- Unsuitable Extinguishing Media: Do not use a solid water stream (water jet) as it may scatter and spread the fire.
- Hazardous Combustion Products: May produce toxic carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides (NO<sub>x</sub>).[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Accidental Release Measures: The following diagram outlines a standard procedure for handling a spill of **2-Acetyl-1-methylpyrrole**.



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Caption: Standard workflow for managing a chemical spill.

## Stability and Reactivity

- **Reactivity:** No specific reactivity hazards are noted under normal conditions.
- **Chemical Stability:** The compound is stable under recommended storage conditions.[7]
- **Conditions to Avoid:** Avoid heat, flames, sparks, and other sources of ignition.[10] Also avoid excessive heat and light.
- **Incompatible Materials:** Strong oxidizing agents.[8][12]

## Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[8] Waste generators are responsible for determining if a discarded chemical is classified as hazardous and ensuring proper classification and disposal.[8] Do not empty into drains.[8]

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